

Physical properties of Diethyl 2-methyl-3-oxosuccinate (melting point, boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl 2-methyl-3-oxosuccinate

Cat. No.: B130162

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An In-depth Technical Guide to the Physical Properties of Diethyl 2-methyl-3-oxosuccinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Diethyl 2-methyl-3-oxosuccinate** (CAS No: 759-65-9), a compound of interest in various synthetic applications. The following sections detail its melting point, boiling point, and density, supported by experimental protocols for their determination.

Physical and Chemical Properties

Diethyl 2-methyl-3-oxosuccinate is an alpha-ketoester and a beta-ketoester, which makes it a versatile intermediate in organic synthesis.^[1] Its physical state at room temperature is liquid.^[2]

Data Presentation: Summary of Physical Properties

The experimentally determined and reported physical properties of **Diethyl 2-methyl-3-oxosuccinate** are summarized in the table below for clear reference.

Physical Property	Value	Conditions
Melting Point	Not Applicable	-
Boiling Point	138 °C[3][4][5]	at 23 mmHg
116-119 °C[6]	at 12 Torr	
Density	1.073 g/mL[3][4][5]	at 25 °C
1.1 ± 0.1 g/cm³[6]	-	

Experimental Protocols

The following sections describe generalized experimental methodologies for the determination of the primary physical properties of liquid compounds like **Diethyl 2-methyl-3-oxosuccinate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7]

Methodology:

- A small volume (approximately 3 mL) of **Diethyl 2-methyl-3-oxosuccinate** is placed in a clean, dry test tube with a couple of boiling chips to ensure smooth boiling.
- The test tube is clamped and lowered into a beaker containing a heating bath medium (e.g., water or silicone oil), ensuring the liquid level in the test tube is below the bath level.[7]
- A thermometer is suspended in the test tube so that the bulb is just above the surface of the liquid.
- The heating bath is heated gradually.
- As the liquid begins to boil, the vapor temperature will rise and then stabilize.
- The constant temperature observed during boiling is recorded as the boiling point at the measured atmospheric pressure.[7] It is crucial to note the pressure at which the boiling

point is measured, as it significantly affects the result.

Determination of Density

Density is an intrinsic property of a substance, defined as its mass per unit volume.[8]

Methodology:

- An analytical balance is turned on and zeroed.
- A clean, dry measuring cylinder of a known volume (e.g., 10 mL) is placed on the balance, and its mass is recorded.[8]
- A precise volume of **Diethyl 2-methyl-3-oxosuccinate** is added to the measuring cylinder, and the new total mass is recorded.
- The mass of the liquid is determined by subtracting the mass of the empty cylinder from the total mass.
- The density is calculated by dividing the mass of the liquid by the volume it occupies.[8] The temperature at which the measurement is taken should be recorded as density is temperature-dependent.

Determination of Melting Point

For substances that are liquid at room temperature, such as **Diethyl 2-methyl-3-oxosuccinate**, determining a melting point is not applicable. However, for solid compounds, the melting point is a critical indicator of purity.

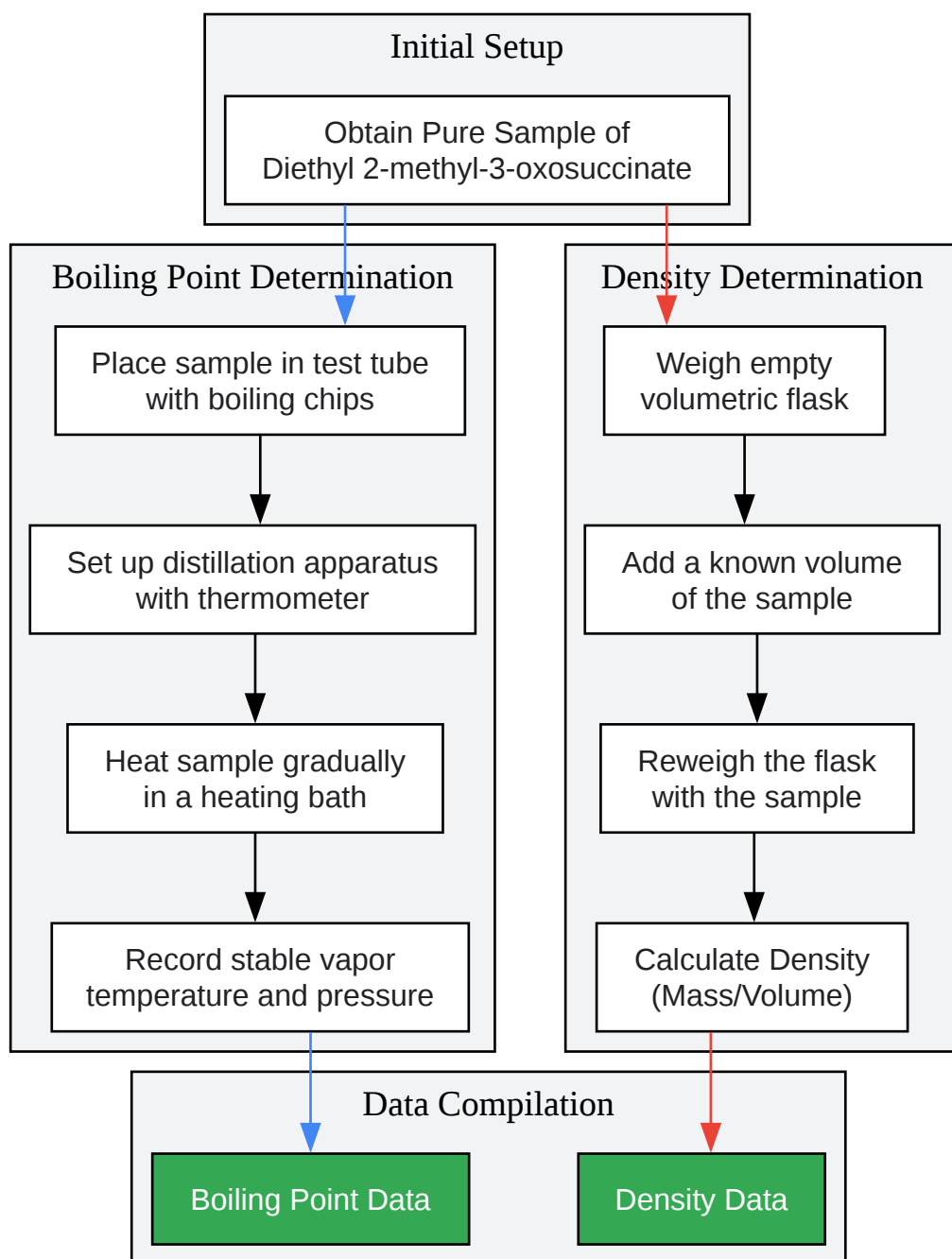
General Methodology for Solids:

- A small amount of the powdered solid is packed into a capillary tube, which is sealed at one end.[9]
- The capillary tube is attached to a thermometer and placed in a heating bath (like a Thiele tube) or a melting point apparatus.
- The sample is heated slowly and evenly.

- The temperature range from when the first drop of liquid appears to when the entire sample becomes liquid is recorded as the melting point range. A narrow melting point range typically indicates a pure compound.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the key physical properties of a liquid chemical compound.



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Caption: Workflow for Physical Property Determination.

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